

Technical Support Center: Refining ST-476 Treatment Protocols

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Compound of Interest

Compound Name:	ST-476
CAS No.:	15327-43-2
Cat. No.:	B1175965

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A critical point of clarification is necessary regarding the designation "**ST-476**." Initial research has revealed that "**ST-476**" is not a unique identifier for a single therapeutic agent. Instead, this designation, or similar variations, appears in scientific and clinical literature in reference to several distinct substances and protocols. To provide accurate and relevant technical support, it is imperative to first identify the specific compound or context you are working with.

Below is a summary of the different agents and protocols associated with "**ST-476**" or similar identifiers found in publicly available information. Please review this information to determine which, if any, corresponds to your research focus.

Summary of Compounds and Protocols Associated with "ST-476"

Designation/Identifier	Substance/Protocol Name	Therapeutic Area	Key Characteristics
SPD476	Mesalazine (also known as mesalamine)	Ulcerative Colitis	An anti-inflammatory drug designed for the gradual release of 5-aminosalicylic acid (5-ASA) in the colon to maintain remission in patients with ulcerative colitis.[1]
Study Protocol 476/20	Not Applicable	Anorexia Nervosa	A study protocol approved by the Bioethics Committee of the University of Poznan Medical School for research involving patients with anorexia nervosa undergoing nutritional rehabilitation.[2]
E476	Polyglycerol polyricinoleate (PGPR)	Food Additive	An emulsifier used in the food industry. Some studies have investigated potential associations between the intake of food additive emulsifiers and the risk of cardiovascular disease.[3]

Due to this ambiguity, we are unable to provide a specific technical support center with troubleshooting guides and FAQs for "**ST-476**" at this time.

To proceed, please specify which of the above substances or protocols you are working with, or provide a more specific name or identifier for your "ST-476." Once the correct agent has been identified, we can develop a tailored technical support resource to address your experimental needs.

For instance, if you are working with SPD476 (mesalazine), the technical support center would focus on topics such as:

- Optimizing drug delivery and release profiles in in vitro models.
- Troubleshooting common issues in clinical trial protocols for ulcerative colitis.
- Frequently asked questions regarding the formulation and stability of mesalazine.

Conversely, if your work is related to a different compound that has been designated "ST-476" internally or in a specific context not readily available in public databases, please provide that context so we can assist you effectively.

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References

- 1. ClinicalTrials.gov [clinicaltrials.gov]
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- 3. bmj.com [bmj.com]
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